

# Personal protective equipment for handling 2-Chlorobenzoic Acid-d4

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## Compound of Interest

Compound Name: 2-Chlorobenzoic Acid-d4

Cat. No.: B584465

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## Essential Safety and Handling Guide for 2-Chlorobenzoic Acid-d4

This guide provides immediate, essential safety and logistical information for the handling and disposal of **2-Chlorobenzoic Acid-d4**. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

### 1. Personal Protective Equipment (PPE)

When handling **2-Chlorobenzoic Acid-d4**, the following personal protective equipment is mandatory to prevent exposure.

Protective Equipment	Specifications
Eye and Face Protection	Chemical safety goggles or glasses compliant with OSHA's 29 CFR 1910.133 or European Standard EN166.[1][2]
Hand Protection	Wear appropriate protective gloves to prevent skin exposure.[2][3]
Skin and Body Protection	Wear a lab coat or appropriate protective clothing to prevent skin contact.[2][3]
Respiratory Protection	If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator. [2] A dust respirator is recommended.[4]

## 2. Handling and Storage

Proper handling and storage are crucial to maintain the integrity of the compound and the safety of the laboratory environment.

- Handling:
  - Avoid contact with skin and eyes.[1][3][5]
  - Do not breathe in dust.[1][5]
  - Wash hands thoroughly after handling.[2]
  - Ensure adequate ventilation in the work area.[1][2]
  - Minimize dust generation and accumulation.[2]
- Storage:
  - Keep the container tightly closed.[1][5]
  - Store in a cool, dry, and well-ventilated area.[2][6]

- The recommended storage temperature is 15-25°C.[7]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.  
[1]

### 3. First Aid Measures

In case of accidental exposure, follow these first aid procedures immediately.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[2]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing. Get medical attention if irritation develops.[1][5]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[2][5]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water. Seek medical attention.[2]

### 4. Spill and Disposal Procedures

Proper containment and disposal are critical to prevent environmental contamination and further exposure.

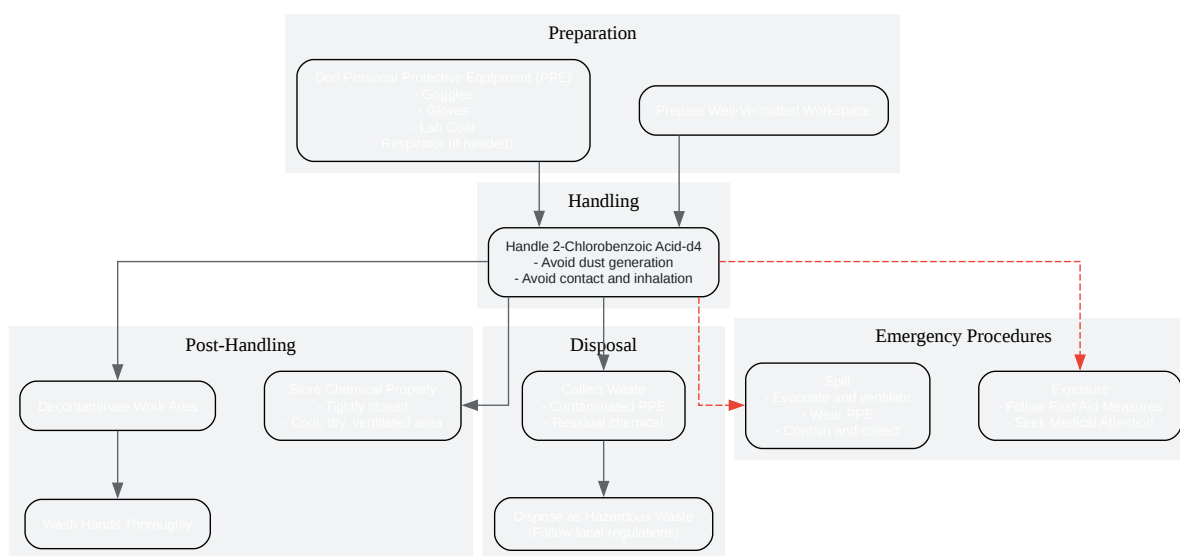
- Spill Response:
  - Ensure adequate ventilation.[1][2]
  - Wear the appropriate personal protective equipment as outlined in Section 1.

- Sweep up the spilled solid material, avoiding dust generation, and place it into a suitable container for disposal.[1][2]
- Clean the spill area with soap and water.
- Disposal:
  - Dispose of the waste material in accordance with national and local regulations.[8]
  - The material and its container must be disposed of as hazardous waste.[7]
  - Do not allow the product to enter drains.[7][8]
  - Contaminated packaging should be handled in the same way as the substance itself.[7]

## 5. Hazard Information

Hazard Category	Description
Acute Oral Toxicity	Harmful if swallowed. The acute oral LD50 is 501 mg/kg in rats.[4][6]
Skin Irritation	Causes skin irritation.[7][8]
Eye Irritation	Causes serious eye irritation and risk of serious eye damage.[1][4][8]
Aquatic Toxicity	Harmful to aquatic life.[8]

## Operational Workflow



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Caption: Workflow for handling **2-Chlorobenzoic Acid-d4**.

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